3-Bromo-1-methylindolin-2-one: Operational Disposal & Safety Protocol

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Compound of Interest

Compound Name:	*3-Bromo-1-methylindolin-2-one*
Cat. No.:	*B11881433*

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Executive Summary

This guide defines the critical workflow for the safe handling and disposal of **3-Bromo-1-methylindolin-2-one** (CAS: 3265-27-8).[1] As a halogenated organic compound, this substance requires strict segregation from non-halogenated waste streams to prevent downstream incineration hazards (e.g., formation of corrosive acid gases).[2] Failure to segregate violates standard EPA (RCRA) and local hazardous waste regulations.

Immediate Action Directive:

- Segregation: Classify as Halogenated Organic Waste.
- Container: Polyethylene (HDPE) or glass; do NOT use metal containers for prolonged storage of halogenated liquids due to corrosion risks.
- Labeling: Must explicitly state "Halogenated" and list "**3-Bromo-1-methylindolin-2-one**".

Chemical Identity & Hazard Profile

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Before initiating disposal, verify the chemical identity to ensure the correct waste stream selection.

Parameter	Specification
Chemical Name	3-Bromo-1-methylindolin-2-one
Synonyms	3-Bromo-1-methyl-2-oxindole; 3-Bromo-1-methyl-2,3-dihydro-1H-indol-2-one
CAS Number	3265-27-8
Molecular Formula	C_9H_8BrNO
Physical State	Solid (Off-white to pale yellow powder)
Solubility	Insoluble in water; soluble in DCM, DMSO, Methanol

GHS Hazard Classification[1][4][5]

- Signal Word:WARNING
- H302: Harmful if swallowed.[3][4][5]
- H315: Causes skin irritation.[6][3][4]
- H319: Causes serious eye irritation.[3][4]
- H335: May cause respiratory irritation.[3][4][5][7]

Scientific Context: The presence of the bromine atom on the oxindole scaffold increases the lipophilicity and potential bioaccumulation of the compound. Upon thermal decomposition (fire or improper incineration), it releases Hydrogen Bromide (HBr) and Nitrogen Oxides (NOx), which are highly corrosive and toxic.

Waste Classification Strategy

The disposal pathway is dictated by the presence of the halogen (Bromine).[2]

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The "Halogen Rule"

In chemical waste management, any organic waste containing Fluorine, Chlorine, Bromine, or Iodine is classified as Halogenated.[2]

- Why Segregate? Halogenated wastes require specialized high-temperature incineration (often >1100°C) with acid gas scrubbing systems to neutralize HBr/HCl byproducts.
- The Risk: Mixing halogenated waste with non-halogenated solvents (fuels) can damage standard incinerators and lead to the release of dioxins or acid rain precursors.

Operational Disposal Workflow

Select the procedure below based on the physical state of the waste.

Scenario A: Disposal of Pure Solid (Expired or Surplus Reagent)

Do not dissolve the solid just for disposal unless required by your specific facility.

- Packaging: Keep the substance in its original container if possible. If transferring, use a wide-mouth HDPE jar or a heavy-duty clear waste bag (double-bagged).[1]
- Labeling: Attach a Hazardous Waste Tag.
  - Constituents: "**3-Bromo-1-methylindolin-2-one** (Solid)"[1]
  - Hazard Checkboxes: [x] Toxic [x] Irritant[1]
- Storage: Place in the "Solid Hazardous Waste" satellite accumulation area.

Scenario B: Disposal of Reaction Mixtures (Solutions)

If the compound is dissolved in a solvent (e.g., Dichloromethane, Ethyl Acetate):

- Solvent Compatibility:
  - If dissolved in DCM/Chloroform: Pour into the Halogenated Solvent Waste carboy.

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- If dissolved in Acetone/Methanol: Because the solute (3-Bromo...) is halogenated, the entire mixture must now be treated as Halogenated Waste.

- Volume Limit: Do not fill waste containers >90% full to allow for thermal expansion.
- PH Check: Ensure the solution is neutral (pH 6-8). If the reaction involved acids/bases, neutralize before adding to the solvent waste stream to prevent exothermic reactions in the drum.

Disposal Decision Logic

The following diagram illustrates the decision matrix for compliant disposal.

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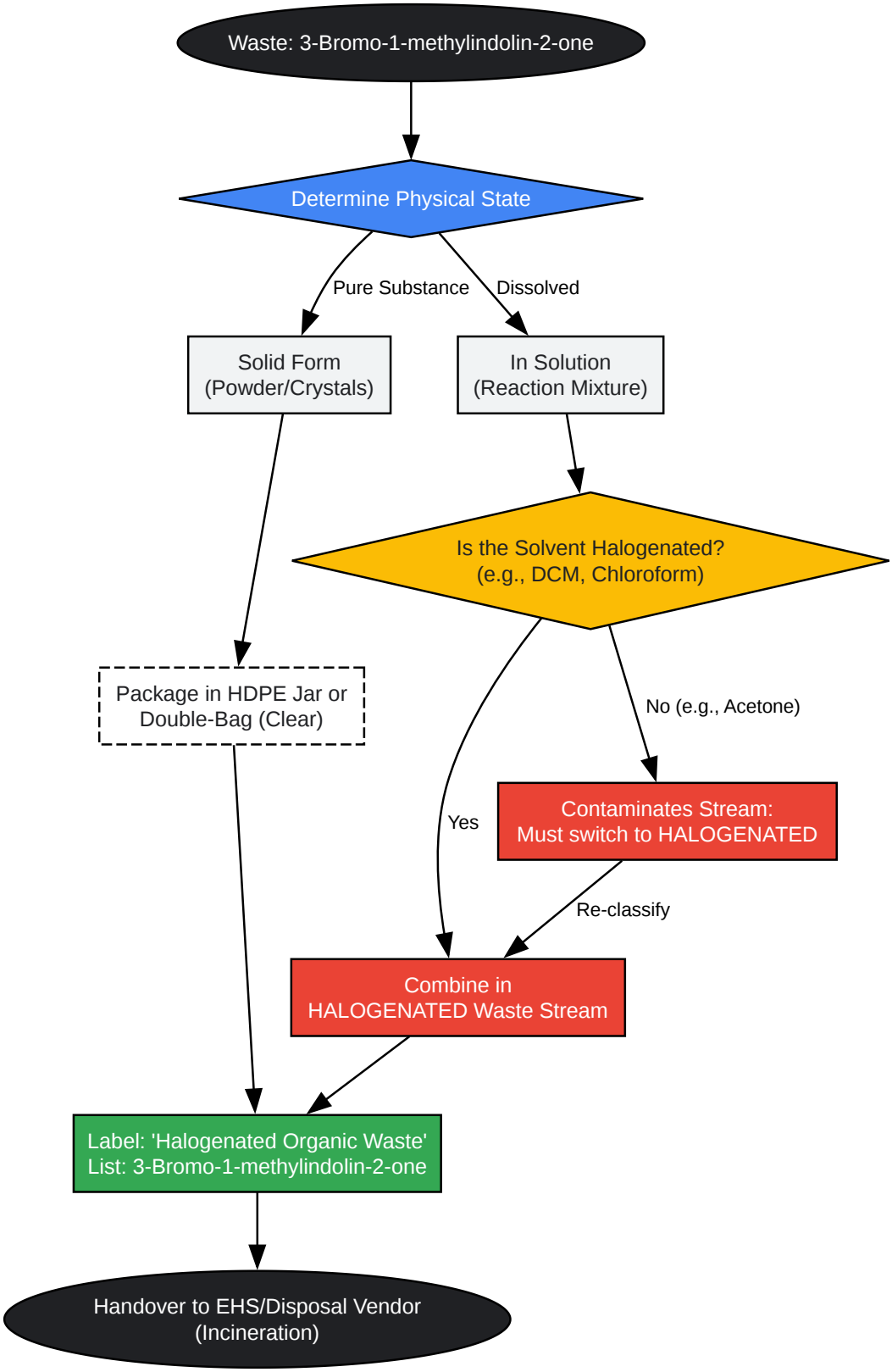

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Figure 1: Decision matrix for segregating **3-Bromo-1-methylindolin-2-one** based on physical state and solvent composition.

Spill Management & Emergency Response

Spill Kit Requirement: Standard Organic Spill Kit (Absorbent pads, nitrile gloves, scoop).

Protocol for Small Spills (< 50g)

- Isolate: Evacuate the immediate area and post "Do Not Enter" signage.
- PPE: Wear double nitrile gloves, safety goggles, and a lab coat.[8] If dust is visible, use an N95 respirator or work within a fume hood.
- Containment:
  - Solid: Gently sweep up using a brush and dustpan. Avoid generating dust aerosols.[6][3][4][5][9]
  - Liquid: Cover with inert absorbent material (vermiculite or spill pads).
- Clean Up: Place all waste material and contaminated spill pads into a clear plastic bag.
- Decontamination: Wipe the surface with a soap/water solution.[10]
- Disposal: Tag the bag as "Hazardous Waste - Debris from Spill of **3-Bromo-1-methylindolin-2-one**" and place it in the solid waste bin.

References

- National Center for Biotechnology Information (2023).PubChem Compound Summary for CID 76962, 3-Bromo-1-methyl-2-oxindole.[1] Retrieved from [Link]
- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Regulations - Hazardous Waste Management. Retrieved from [Link]
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets. Retrieved from [Link]

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Sources

- 1. 22942-87-6|3-Bromoindolin-2-one|BLD Pharm [bldpharm.com]
- 2. hscprep.com.au [hscprep.com.au]
- 3. fishersci.com [fishersci.com]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- 5. fishersci.ca [fishersci.ca]
- 6. leap.epa.ie [leap.epa.ie]
- 7. spectrumchemical.com [spectrumchemical.com]
- 8. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 9. echemi.com [echemi.com]
- 10. braun.matse.illinois.edu [braun.matse.illinois.edu]
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